

Application Note: Optimizing LO Drive Level for the CMD178 Mixer

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Compound of Interest

Compound Name: CMD178
Cat. No.: B12422540

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a detailed protocol for optimizing the Local Oscillator (LO) drive level for the **CMD178**, a passive double-balanced mixer, to achieve desired performance characteristics for specific applications. The **CMD178** is a versatile mixer used for up and down-conversion in a variety of systems, including satellite communications and electronic warfare.^[1] Proper adjustment of the LO drive level is critical for balancing key performance parameters such as conversion loss, linearity, and port-to-port isolation.

The **CMD178** is designed to operate with a local oscillator (LO) drive level as low as +9 dBm, with typical performance characteristics specified at an LO drive of +13 dBm.^{[1][2][3]} However, the optimal LO drive level for a specific application may differ and depends on the desired trade-offs between various performance metrics. This document outlines the experimental procedures to characterize the mixer's performance across a range of LO drive levels, enabling users to select the optimal operating point for their system requirements.

Key Performance Parameters vs. LO Drive Level

The LO signal acts as a switch for the internal diodes of the mixer.[4][5] The strength of the LO signal, or the LO drive level, directly impacts the efficiency and linearity of this switching action. The key performance parameters affected by the LO drive level are:

- **Conversion Loss:** This measures the efficiency of the frequency conversion process. Insufficient LO drive can lead to an increase in conversion loss as the mixer diodes are not fully switched on.[5][6]
- **Linearity (Input 1 dB Compression Point - P1dB and Third-Order Intercept Point - IP3):** Linearity determines the mixer's ability to handle large input signals without generating significant distortion. A higher LO drive level generally improves the 1 dB compression point and IP3, allowing for a larger dynamic range.[7][8] As a rule of thumb for diode mixers, the two-tone third-order intercept point (IP3) is approximately 15 dB above the 1 dB compression point.[6][9]
- **LO-to-RF and LO-to-IF Isolation:** Isolation measures the leakage of the LO signal to the RF and IF ports.[10] High isolation is crucial to prevent unwanted interference and saturation of subsequent stages in the signal chain.[10] The **CMD178** is designed with optimized balun structures to provide very high isolation.[1][2]

Experimental Protocols

The following protocols describe the procedures for measuring conversion loss, LO-to-RF and LO-to-IF isolation, and the input 1 dB compression point (P1dB) as a function of the LO drive level.

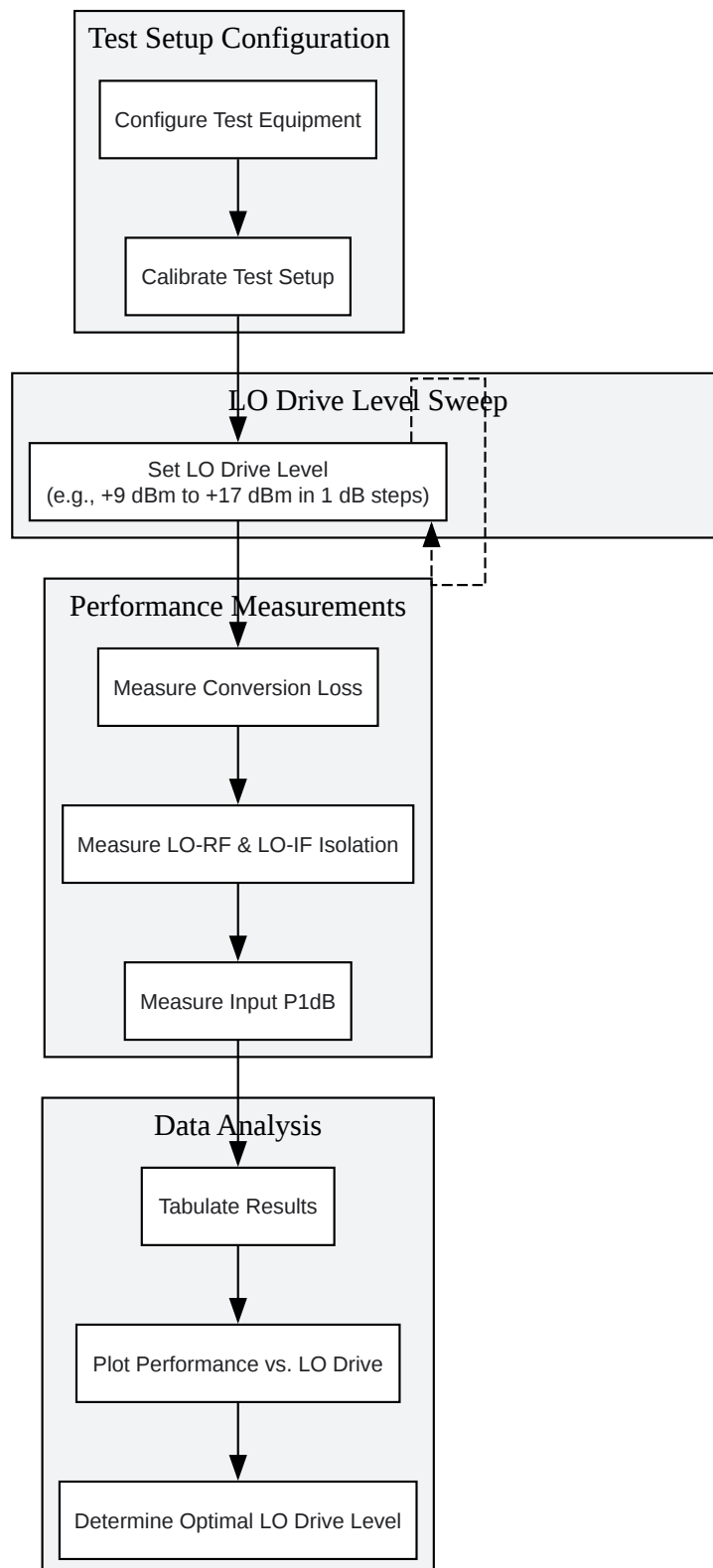
Test Equipment Required

- Vector Network Analyzer (VNA) or two Signal Generators and a Spectrum Analyzer
- Power Meter
- Variable Attenuators
- 50 Ω Terminations
- DC Power Supply (if using an evaluation board with active components)

- **CMD178** Evaluation Board or a custom test fixture

Experimental Workflow

The overall experimental workflow involves systematically varying the LO drive level and measuring the key performance parameters at each level.



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Experimental workflow for LO drive level optimization.

Protocol for Conversion Loss Measurement

- Setup:
 - Connect a signal generator to the RF port of the **CMD178** through a calibrated attenuator.
 - Connect a second signal generator to the LO port through a variable attenuator.
 - Connect the IF port to a spectrum analyzer or power meter.
 - Terminate the unused port with a 50 Ω load.
- Configuration:
 - Set the RF frequency (f_{RF}) and LO frequency (f_{LO}) within the operating range of the **CMD178** (e.g., $f_{RF} = 15$ GHz, $f_{LO} = 14.9$ GHz for a 100 MHz IF).
 - Set the RF input power (PRF) to a low level to ensure linear operation (e.g., -20 dBm). A good rule of thumb is to keep the RF power at least 10 dB below the LO power.[\[9\]](#)[\[11\]](#)
 - Set the initial LO drive level (PLO) using the variable attenuator (e.g., +9 dBm).
- Measurement:
 - Measure the power of the IF output signal (PIF) at the difference frequency ($f_{IF} = |f_{RF} - f_{LO}|$).
 - Calculate the conversion loss: Conversion Loss (dB) = PRF (dBm) - PIF (dBm).
- Iteration:
 - Increase the LO drive level in discrete steps (e.g., 1 dB increments) and repeat the measurement.
 - Record the conversion loss for each LO drive level.

Protocol for LO-to-RF and LO-to-IF Isolation Measurement

- Setup for LO-to-RF Isolation:
 - Connect a signal generator to the LO port.
 - Connect a spectrum analyzer or power meter to the RF port.
 - Terminate the IF port with a 50 Ω load.
- Setup for LO-to-IF Isolation:
 - Connect a signal generator to the LO port.
 - Connect a spectrum analyzer or power meter to the IF port.
 - Terminate the RF port with a 50 Ω load.
- Measurement:
 - Set the LO frequency and sweep the LO drive level over the desired range.
 - At each LO drive level, measure the power of the leaked LO signal at the RF or IF port.
 - Calculate the isolation: Isolation (dB) = PLO (dBm) - Pleaked (dBm).
- Iteration:
 - Record the isolation values for each LO drive level.

Protocol for Input 1 dB Compression Point (P1dB) Measurement

- Setup:
 - Use the same setup as for the conversion loss measurement.
- Configuration:
 - Set the LO frequency and the desired LO drive level.

- Set the initial RF input power to a low level (e.g., -30 dBm).
- Measurement:
 - Measure the IF output power and calculate the conversion loss.
 - Increase the RF input power in small steps (e.g., 1 dB).
 - Continue to measure the IF output power and calculate the conversion loss at each step.
- Determination of P1dB:
 - The input P1dB is the RF input power level at which the conversion loss has increased by 1 dB from its value at low input power levels.[7][8]
- Iteration:
 - Repeat this measurement for each LO drive level of interest.

Data Presentation

Summarize the collected data in the following tables for clear comparison.

Table 1: Conversion Loss vs. LO Drive Level

LO Drive Level (dBm)	Conversion Loss (dB)
+9	
+10	
+11	
+12	
+13	
+14	
+15	
+16	

| +17 ||

Table 2: Isolation vs. LO Drive Level

LO Drive Level (dBm)	LO-to-RF Isolation (dB)	LO-to-IF Isolation (dB)
+9		
+10		
+11		
+12		
+13		
+14		
+15		
+16		

| +17 |||

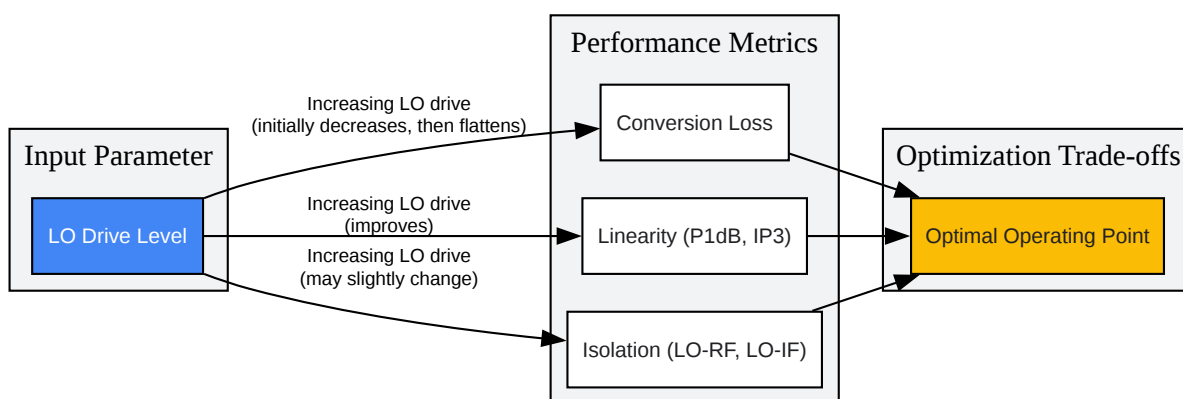
Table 3: Input P1dB vs. LO Drive Level

LO Drive Level (dBm)	Input P1dB (dBm)
+9	
+10	
+11	
+12	
+13	
+14	
+15	
+16	

| +17 | |

Expected Relationships and Optimization

The relationship between the LO drive level and the key performance metrics can be visualized to aid in selecting the optimal operating point.



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Relationship between LO drive level and mixer performance.

By analyzing the data, a user can determine the LO drive level that provides the best compromise for their specific application. For instance, if minimizing conversion loss is the primary concern, one would choose the LO drive level at which the conversion loss is at its minimum and begins to flatten. If the system requires high linearity to handle strong input signals, a higher LO drive level that provides a sufficient P1dB would be selected, even if it results in a slightly higher conversion loss or increased DC power consumption for the LO generation circuitry.

Conclusion

Optimizing the LO drive level for the **CMD178** mixer is a critical step in achieving the desired system performance. By following the detailed experimental protocols outlined in this application note, researchers, scientists, and drug development professionals can systematically characterize the mixer's performance and select an LO drive level that best suits

their application's requirements for conversion loss, linearity, and isolation. This empirical approach ensures that the **CMD178** is operating at its optimal point, contributing to the overall success of the system design.

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